

Application Notes and Protocols for ESI-09

Stock Solution Preparation

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Compound of Interest

Compound Name: ESI-09

Cat. No.: B1683979

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of **ESI-09** stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent. **ESI-09** is a potent and selective inhibitor of the Exchange protein directly activated by cAMP (EPAC) 1 and 2, making it a valuable tool for studying cAMP-mediated signaling pathways independent of Protein Kinase A (PKA).

Chemical Properties and Solubility

ESI-09 is a non-cyclic nucleotide antagonist of EPAC1 and EPAC2.^{[1][2]} Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	330.77 g/mol	[1][3]
Formula	C ₁₆ H ₁₅ ClN ₄ O ₂	[1][3]
Appearance	Yellow to orange solid	[1]
Solubility in DMSO	≥33.1 mg/mL to 100 mg/mL	[2][4]
Solubility in Water	Insoluble	[2][4]
Storage (Powder)	-20°C for up to 3 years	[2][5]

Mechanism of Action

ESI-09 acts as a competitive inhibitor at the cAMP-binding domain of EPAC proteins, thereby preventing the activation of EPAC-mediated signaling pathways.[6][7] It exhibits selectivity for EPAC proteins over PKA.[2] The half-maximal inhibitory concentrations (IC₅₀) for **ESI-09** are provided in the table below.

Target	IC ₅₀	Reference
EPAC1	3.2 μM	[1][2][5]
EPAC2	1.4 μM	[1][2][5]

Experimental Protocols

Preparation of a 10 mM ESI-09 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ESI-09** in DMSO.

Materials:

- **ESI-09** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required mass of **ESI-09**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$

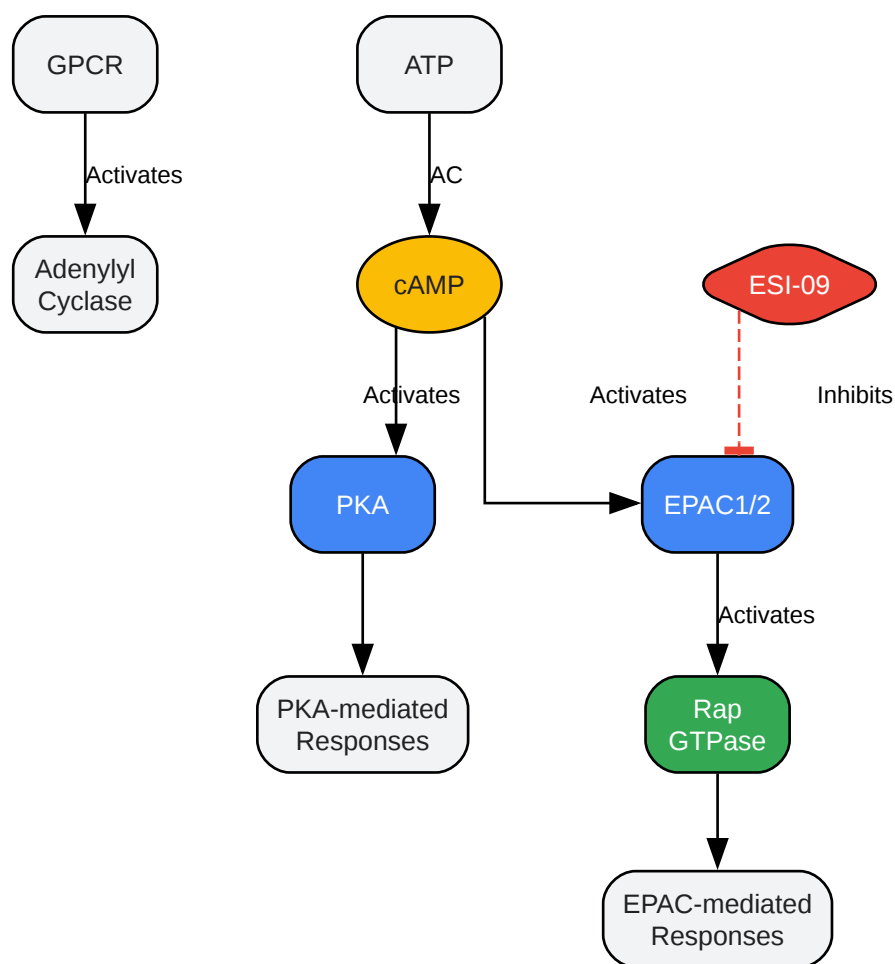
- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 330.77 \text{ g/mol} = 3.3077 \text{ mg}$
- Weigh the **ESI-09** powder:
 - Carefully weigh out approximately 3.31 mg of **ESI-09** powder and place it in a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **ESI-09** powder.
- Dissolve the compound:
 - Vortex the tube thoroughly until the **ESI-09** is completely dissolved. Gentle warming at 37°C for 10 minutes or sonication can aid in dissolution.[\[4\]](#)
- Aliquot and store:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C. Stock solutions are stable for up to 1 year at -20°C and up to 2 years at -80°C.[\[1\]](#)

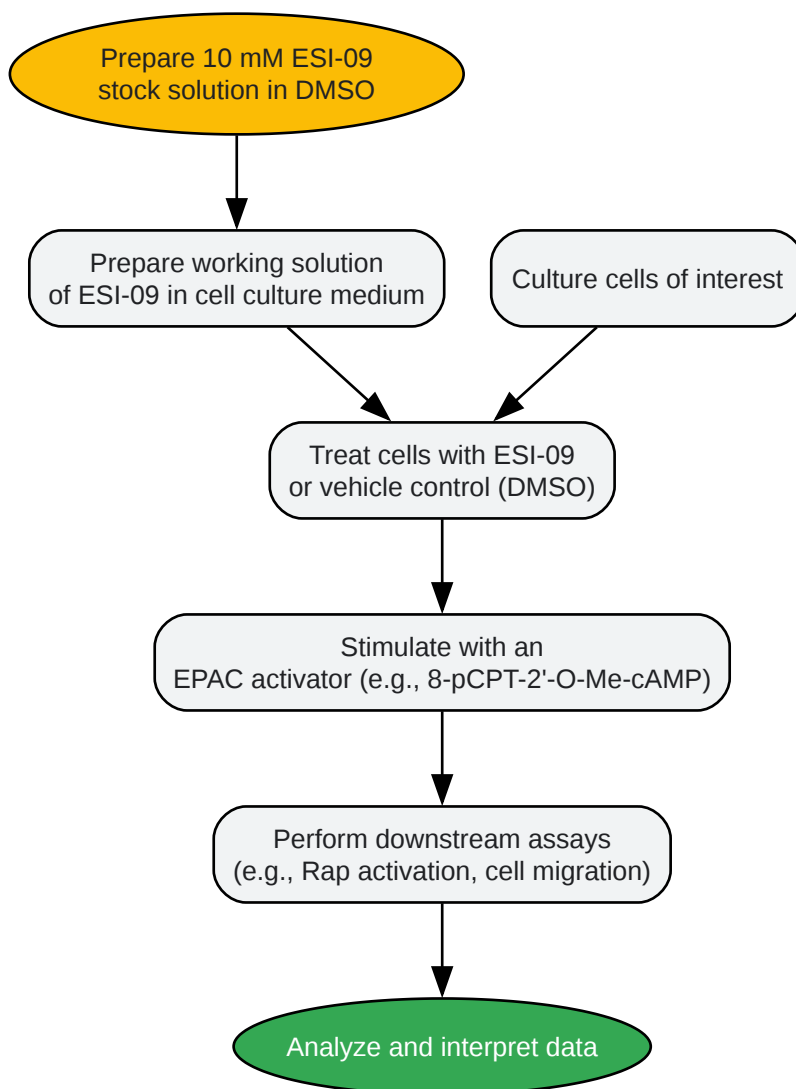
Working Solution Preparation

For cell-based assays, the DMSO stock solution should be diluted to the final desired concentration in the appropriate cell culture medium. It is crucial to ensure that the final concentration of DMSO in the culture medium is not toxic to the cells (typically $\leq 0.1\%$).

Signaling Pathway

The diagram below illustrates the canonical cAMP signaling pathway and the point of inhibition by **ESI-09**. Activation of G-protein coupled receptors (GPCRs) leads to the activation of adenylyl cyclase (AC), which in turn catalyzes the conversion of ATP to cyclic AMP (cAMP). cAMP can then activate both Protein Kinase A (PKA) and EPAC. **ESI-09** specifically inhibits the activation of EPAC1 and EPAC2, preventing the downstream activation of Rap GTPases and subsequent cellular responses.





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- To cite this document: BenchChem. [Application Notes and Protocols for ESI-09 Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683979#how-to-prepare-esi-09-stock-solution-with-dmsol]

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